

# Application Note: Comprehensive Characterization of (3-Aminophenyl)(cyclopropyl)methanone

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## Compound of Interest

Compound Name:	(3-Aminophenyl) (cyclopropyl)methanone
CAS No.:	162174-75-6
Cat. No.:	B063209

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## Introduction

**(3-Aminophenyl)(cyclopropyl)methanone** is a versatile chemical intermediate with applications in the synthesis of pharmaceuticals and other bioactive molecules.<sup>[1][2]</sup> Its structure, featuring a primary aromatic amine, a ketone, and a cyclopropyl ring, provides multiple reactive sites for further chemical modifications. Accurate and comprehensive characterization of this compound is crucial to ensure its identity, purity, and suitability for downstream applications in research and drug development. This application note provides a detailed guide to the key analytical techniques for the thorough characterization of **(3-Aminophenyl)(cyclopropyl)methanone**, complete with step-by-step protocols and interpretation of expected data.

The methodologies outlined herein are designed for researchers, scientists, and quality control professionals, providing a robust framework for the validation of this important building block.

The protocols adhere to principles outlined in the International Council for Harmonisation (ICH) guidelines for analytical procedure validation, ensuring data integrity and reliability.

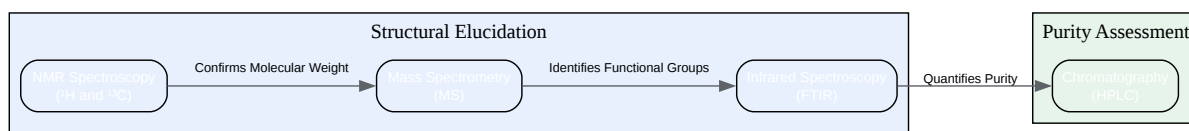
## Physicochemical Properties

A summary of the key physicochemical properties of **(3-Aminophenyl)(cyclopropyl)methanone** is presented in Table 1.

Property	Value	Source
CAS Number	162174-75-6	[1][2][3]
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO	[1][3]
Molecular Weight	161.20 g/mol	[1][3]
Appearance	Expected to be a solid	N/A
Purity	Typically >97%	[4]

## Analytical Characterization Workflow

A systematic approach is essential for the complete characterization of **(3-Aminophenyl)(cyclopropyl)methanone**. The following workflow outlines the recommended analytical techniques to confirm the structure and assess the purity of the compound.



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## Sources

- [1. scbt.com \[scbt.com\]](#)
- [2. parchem.com \[parchem.com\]](#)
- [3. appchemical.com \[appchemical.com\]](#)
- [4. Methanone, \(3-aminophenyl\)cyclopropyl-/ 97% \[162174-75-6\] \[pol-aura.pl\]](#)
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